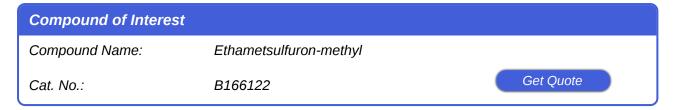


Ethametsulfuron-methyl: A Technical Guide to its Discovery, Development, and Mechanism of Action

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Ethametsulfuron-methyl, a selective post-emergence herbicide, has played a significant role in the management of broadleaf weeds, particularly in oilseed rape (canola) cultivation. Developed and introduced by DuPont, this sulfonylurea herbicide acts by inhibiting the acetolactate synthase (ALS) enzyme, a critical component in the biosynthesis of branched-chain amino acids in plants. This targeted mode of action provides effective weed control at low application rates, coupled with a favorable toxicological profile. This technical guide provides an in-depth exploration of the discovery and development history of **Ethametsulfuron-methyl**, its chemical properties, mechanism of action, synthesis, formulation, and a summary of key experimental data and protocols.

Discovery and Development

While a detailed public timeline of the discovery of **Ethametsulfuron-methyl** by DuPont is not readily available, it emerged as part of the broader research and development into sulfonylurea herbicides, a class of compounds known for their high efficacy and low application rates.[1] The development process for a new herbicide like **Ethametsulfuron-methyl** typically involves synthesis and screening of numerous candidate molecules, followed by extensive laboratory and field trials to assess efficacy, crop safety, and toxicological and environmental impact. The



formulated product, often known by the trade name Muster®, contains **Ethametsulfuron-methyl** as the active ingredient.[2]

Key Milestones:

- Initial Synthesis and Screening: Development of the **Ethametsulfuron-methyl** molecule by DuPont scientists.
- Mode of Action Elucidation: Identification of acetolactate synthase (ALS) as the target enzyme.
- Field Trials: Extensive testing to determine efficacy against various broadleaf weeds and establish crop tolerance, particularly in canola.
- Toxicological and Environmental Profile Assessment: Comprehensive studies to ensure human and environmental safety.
- Registration and Commercialization: Gaining regulatory approval for use in various countries.

Chemical Properties

Property	Value
IUPAC Name	methyl 2-[[[(4-ethoxy-6-methylamino-1,3,5-triazin-2-yl)amino]carbonyl]amino]sulfonyl]benzoate[3]
CAS Number	97780-06-8[4]
Chemical Formula	C15H18N6O6S[3]
Molecular Weight	410.4 g/mol [3]
Appearance	White crystalline solid[2]
Melting Point	194 °C[2]
Water Solubility	1.8 mg/L (at pH 5, 25°C)[2]

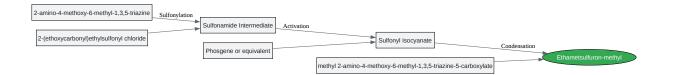


Mechanism of Action

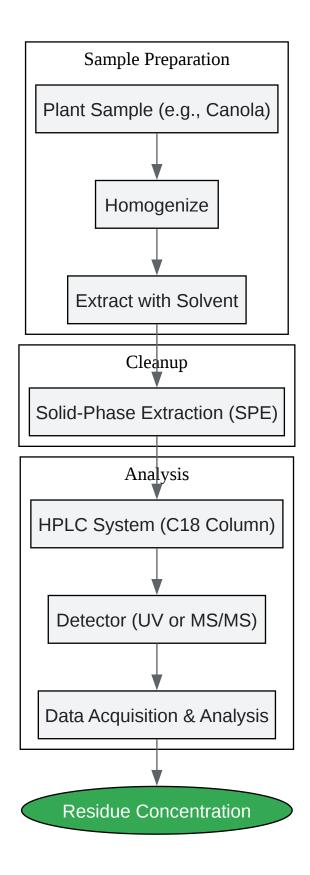
Ethametsulfuron-methyl is a potent and selective inhibitor of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[5][6] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine, which are essential for protein synthesis and cell division in plants.[5]

The inhibition of ALS by **Ethametsulfuron-methyl** leads to a rapid cessation of cell division and growth in susceptible plants.[5] This systemic herbicide is absorbed through both the roots and foliage and translocates throughout the plant, accumulating in the meristematic tissues where its inhibitory effects are most pronounced.[5] Symptoms of exposure in susceptible weeds include stunted growth, chlorosis (yellowing), and eventual necrosis, typically leading to plant death within a few weeks.[5] The selectivity of **Ethametsulfuron-methyl** for broadleaf weeds over crops like canola is attributed to the crop's ability to rapidly metabolize the herbicide into inactive compounds.









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